

The Initial Discovery of Shinjulactone L: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Shinjulactone L*

Cat. No.: *B1494752*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the foundational discovery of **Shinjulactone L**, a quassinoid isolated from *Ailanthus altissima* (the Tree of Heaven). While the full text of the original discovery publication is not readily accessible, this document synthesizes the available information from the primary abstract and related scientific literature to provide a comprehensive overview for research and development purposes.

Core Discovery

Shinjulactone L was first isolated and its structure elucidated by Masami Ishibashi, Takahiko Tsuyuki, and Takeyoshi Takahashi. Their findings were published in the Bulletin of the Chemical Society of Japan in 1985. The compound was identified as a new bitter principle from *Ailanthus altissima* Swingle, a plant long used in traditional medicine and known for its rich content of quassinoids.^[1]

The structure of **Shinjulactone L** was determined to be 12 β -acetoxy-2 α -hydroxypicrasane-1,11,16-trione.^[1] This established it as a member of the C20-picrasane type quassinoids, a class of compounds known for their complex and highly oxygenated structures.

Physicochemical and Spectroscopic Data

Detailed quantitative data from the original publication remains elusive due to the lack of access to the full text. However, based on the elucidated structure and data from related

shinjulactones, the following table summarizes the expected and known physicochemical properties.

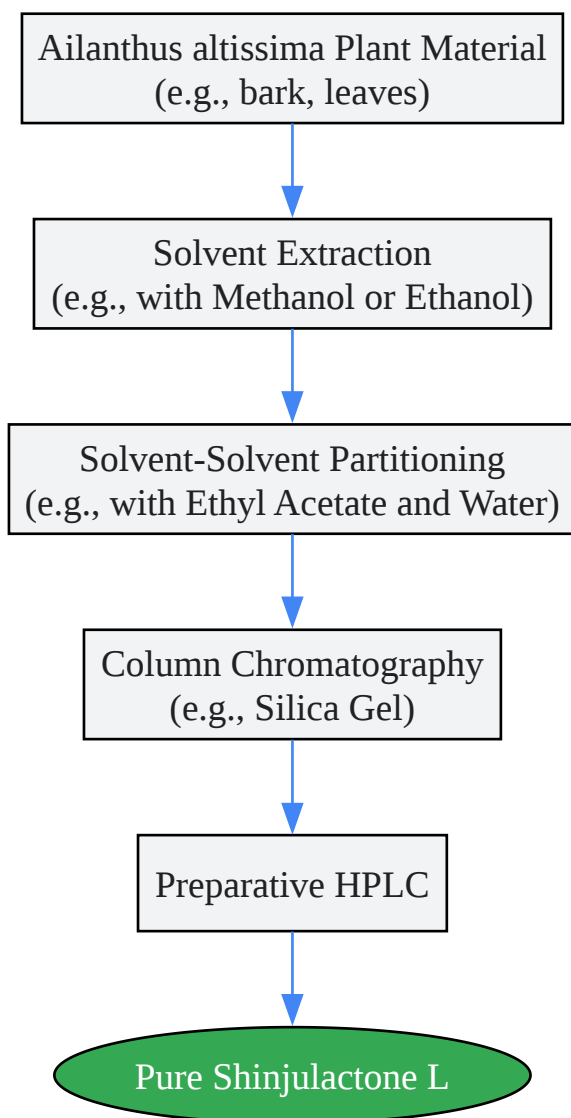
Property	Data	Source
Molecular Formula	C ₂₂ H ₂₈ O ₇	Calculated from structure
Molecular Weight	404.45 g/mol	Calculated from structure
Class	Quassinoid (Picrasane)	[1]
Source Organism	Ailanthus altissima Swingle	[1]
Key Structural Features	12β-acetoxy group, 2α-hydroxy group, picrasane skeleton with trione functionality	[1]
¹ H NMR, ¹³ C NMR, IR, MS	Specific data not available from the original abstract. Characterization would have relied on these standard spectroscopic techniques.	Inferred

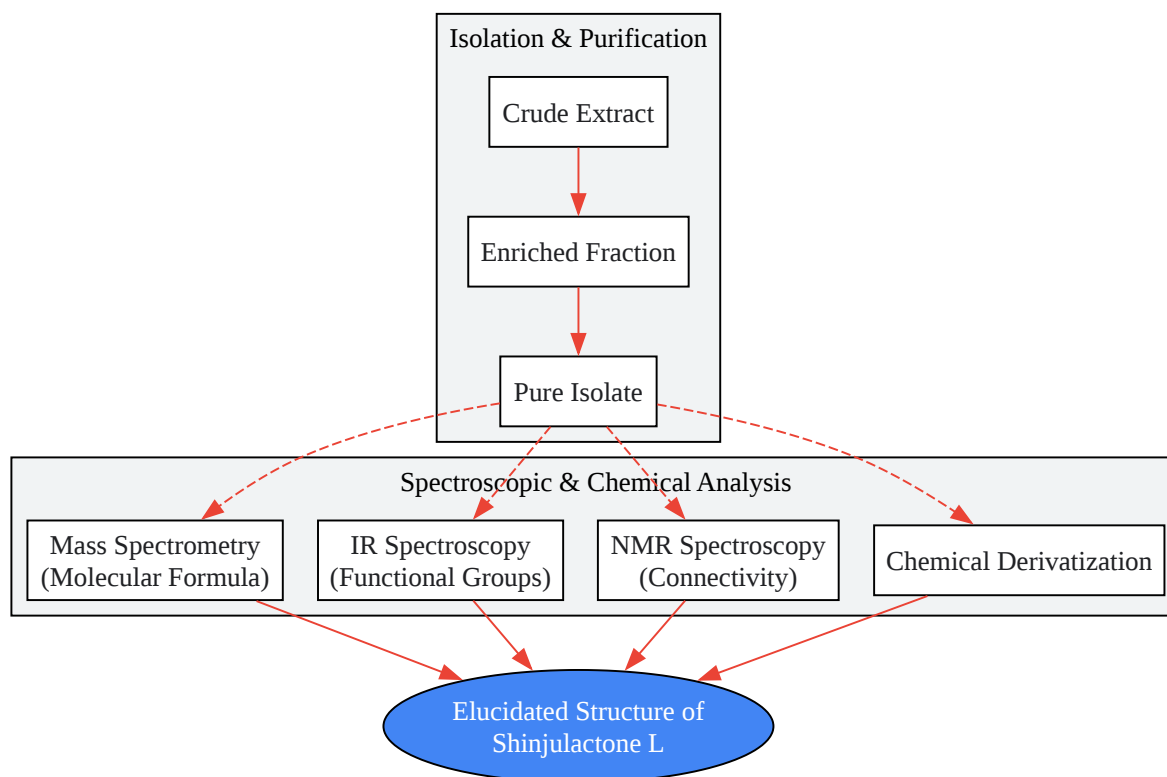
Experimental Protocols

While the precise experimental details from the 1985 publication are unavailable, a general methodology for the isolation and purification of quassinoids from *Ailanthus altissima* can be reconstructed from numerous related studies. This typically involves a multi-step process of extraction and chromatography.

General Isolation and Purification Workflow

A plausible workflow for the initial discovery of **Shinjulactone L**, based on common practices for quassinoid isolation, is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Initial Discovery of Shinjulactone L: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1494752#initial-discovery-of-shinjulactone-l>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com